

Safety and handling of 1,3-Dimethoxypropan-2-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Dimethoxypropan-2-one

Cat. No.: B092439

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **1,3-Dimethoxypropan-2-one**

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **1,3-Dimethoxypropan-2-one** (CAS No. 18664-32-9). The protocols and recommendations outlined herein are synthesized from authoritative safety data to ensure the highest standards of laboratory safety and experimental integrity.

Section 1: Compound Identification and Key Properties

1,3-Dimethoxypropan-2-one, also known as 1,3-dimethoxyacetone, is a liquid chemical intermediate. Understanding its fundamental physicochemical properties is the first step in establishing a safe handling paradigm. The causality behind stringent handling protocols is directly linked to these inherent characteristics, particularly its flash point and physical state.

Table 1: Physicochemical Properties of **1,3-Dimethoxypropan-2-one**

Property	Value	Source
CAS Number	18664-32-9	
Molecular Formula	C ₅ H ₁₀ O ₃	
Molecular Weight	118.13 g/mol	
Physical Form	Liquid	[1]
Boiling Point	162.7°C at 760 mmHg	
Flash Point	42.1 ± 6.8°C	

| Purity | ≥96% |[1] |

Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal framework for classifying chemical hazards. **1,3-Dimethoxypropan-2-one** is classified as a flammable liquid, which dictates the primary safety precautions required.

Signal Word: Danger

Table 2: GHS Hazard Classification for **1,3-Dimethoxypropan-2-one**

Pictogram	GHS Code	Hazard Statement	Source
-----------	----------	------------------	--------

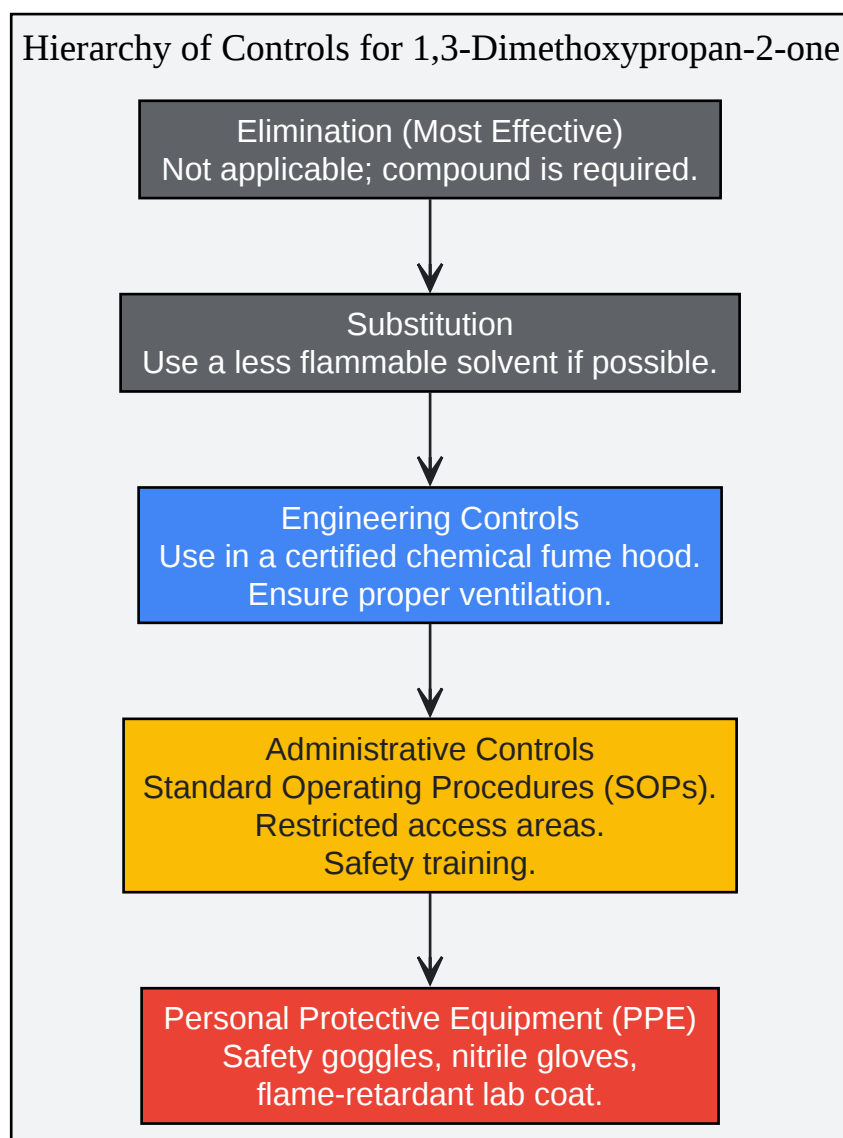
|

| GHS02 | H226: Flammable liquid and vapour | |

The H226 classification is critical; it indicates that the vapor can form a flammable mixture with air, and its flash point of ~42°C means this can occur at temperatures commonly found in a laboratory environment. This necessitates strict control of ignition sources.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, known as the "Hierarchy of Controls," is the most effective strategy for mitigating risks. This principle prioritizes engineering and administrative controls over sole reliance on PPE.



[Click to download full resolution via product page](#)

Caption: Hierarchy of Controls for managing risks associated with **1,3-Dimethoxypropan-2-one**.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- Skin Protection:
 - Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for integrity before use.
 - Body Protection: Wear a flame-retardant lab coat and ensure skin is not exposed.
- Respiratory Protection: Under normal use conditions within a certified fume hood, respiratory protection is not typically required. If ventilation is inadequate or in the event of a large spill, a full-face respirator with appropriate cartridges should be used.

Section 4: Safe Handling and Storage Protocols

Adherence to meticulous handling and storage procedures is paramount to preventing incidents.

Protocol for Safe Handling:

- Pre-use Verification: Confirm that a certified chemical fume hood is operational. Ensure an appropriate fire extinguisher (dry chemical, CO₂, or alcohol-resistant foam) and a spill kit are readily accessible.
- Grounding: Ground and bond containers and receiving equipment when transferring the liquid to prevent static electricity buildup, a potential ignition source.^{[2][3]}
- Tool Selection: Use only non-sparking tools made from materials like brass or bronze.^[2]
- Environment Control: Keep the handling area free from heat, sparks, open flames, and other ignition sources.^{[2][3]} Do not smoke in the vicinity.
- Dispensing: Open the container and dispense the required amount slowly and carefully to minimize vapor generation.

- Post-use: Tightly close the container immediately after use.[\[2\]](#)[\[3\]](#)
- Hygiene: Wash hands thoroughly after handling the chemical.

Protocol for Safe Storage:

- Container: Store in the original, tightly closed container.[\[2\]](#)[\[3\]](#)
- Location: Keep in a dry, cool, and well-ventilated place.[\[2\]](#) A dedicated flammable liquids storage cabinet is the best practice.
- Temperature: Store at the recommended temperature, typically 4°C or 2-8°C, under a nitrogen atmosphere to maintain purity and stability.[\[1\]](#)
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents and acids.[\[4\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard warnings.

Section 5: Emergency Procedures

A prepared response is essential for mitigating the impact of an accidental exposure or release.

First-Aid Measures:

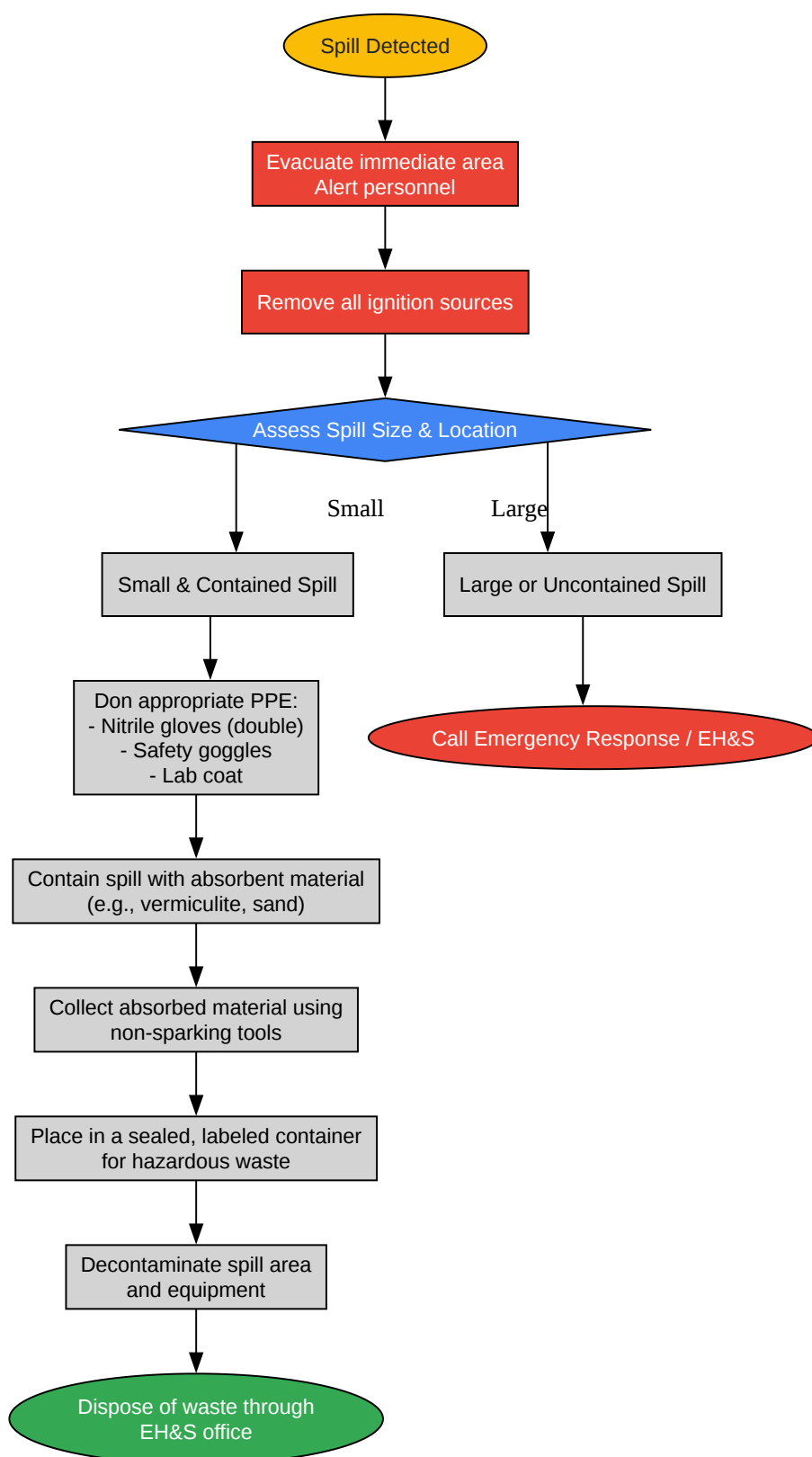
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[\[5\]](#)
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.[\[5\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[5]
- Unsuitable Media: Do not use a direct stream of water, as it may spread the fire.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Accidental Release Measures (Spill Response):

The following workflow provides a self-validating system for responding to a small-scale laboratory spill.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,3-Dimethoxypropan-2-one | 18664-32-9 [sigmaaldrich.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 1,3-Dimethoxypropane | 17081-21-9 | TCI AMERICA [tcichemicals.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Safety and handling of 1,3-Dimethoxypropan-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092439#safety-and-handling-of-1-3-dimethoxypropan-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com